



Application Note: Determination of Triticonazole in Plant Tissues

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Introduction

Triticonazole is a broad-spectrum triazole fungicide used to control a variety of fungal diseases in crops such as cereals, fruits, and vegetables.[1][2] Due to its widespread use, it is essential to have reliable and efficient methods for monitoring its residue levels in plant tissues to ensure food safety and environmental quality. This application note provides a detailed protocol for the extraction and quantification of triticonazole in plant matrices using a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method followed by analysis with liquid chromatography-tandem mass spectrometry (LC-MS/MS). The QuEChERS method is a widely accepted technique for pesticide residue analysis due to its simplicity, high throughput, and minimal solvent usage.[3][4][5][6]

Overview of the Method

The methodology involves an initial extraction of the homogenized plant sample with acetonitrile, followed by a partitioning step using salts to separate the organic and aqueous layers. A subsequent cleanup step using dispersive solid-phase extraction (d-SPE) is employed to remove interfering matrix components before instrumental analysis.

Quantitative Data Summary

The following table summarizes the performance of various methods for the determination of **triticonazole** in different plant matrices.



Plant Matrix	Extractio n Method	Analytical Method	Recovery (%)	LOQ (µg/kg)	LOD (µg/kg)	Referenc e
Agricultural Crops	Acetonitrile extraction, d-SPE cleanup	LC-MS/MS	91.4 - 108.5	Not Specified	Not Specified	
Fruits, Vegetables , Soil	Modified QuEChER S	LC-MS/MS	84.1 - 103.2	3.6 - 9.1	1.2 - 3.1	[1]
Cucumbers , Tomatoes	QuEChER S	Supercritic al Fluid Chromatog raphy (SFC)	81.62 - 106.21	Not Specified	Not Specified	[3]
Oat	Acetonitrile extraction	HPLC-UV	92.9 - 101.4	2.90	0.87	[4][7]
Chinese Herbal Medicines	Improved QuEChER S	LC-MS/MS	77.0 - 115	10 - 20	1 - 2.5	[8]
Brinjal	Modified QuEChER S	LC-MS/MS	70.3 - 113.2	0.4 - 2.0	0.15 - 0.66	[9]
Fruits and Vegetables	Modified QuEChER S (Ethyl Acetate)	LC-MS	90 - 105	10	Not Specified	[5]

Experimental Protocol: Modified QuEChERS Method for Triticonazole in Leafy Greens

This protocol is optimized for the extraction of **triticonazole** from high-water-content leafy green vegetables.



4.1. Materials and Reagents

- Triticonazole analytical standard
- Acetonitrile (ACN), HPLC grade
- Magnesium sulfate (MgSO₄), anhydrous
- Sodium chloride (NaCl)
- · Trisodium citrate dihydrate
- Disodium hydrogen citrate sesquihydrate
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Graphitized carbon black (GCB) sorbent (for samples with high pigment content)
- Deionized water
- 50 mL polypropylene centrifuge tubes
- 15 mL polypropylene centrifuge tubes for d-SPE
- Vortex mixer
- Centrifuge capable of 4000 x g
- Syringe filters (0.22 μm)
- 4.2. Sample Preparation
- Weigh 10 g (± 0.1 g) of the homogenized plant tissue sample into a 50 mL centrifuge tube.
- For recovery studies, spike the sample with an appropriate volume of triticonazole standard solution.



4.3. Extraction

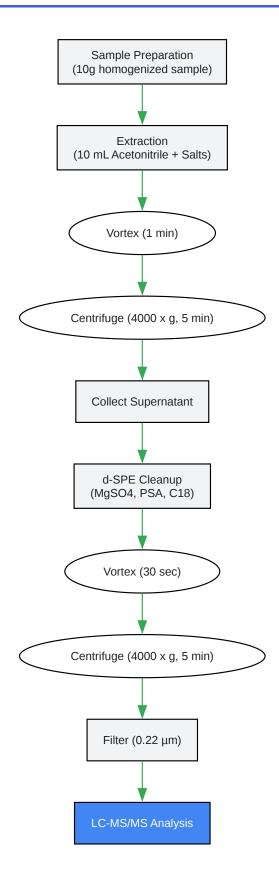
- Add 10 mL of acetonitrile to the 50 mL centrifuge tube containing the sample.
- Add the QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate).
- Immediately cap the tube and vortex vigorously for 1 minute to ensure proper mixing and prevent the formation of salt agglomerates.
- Centrifuge the tube at 4000 x g for 5 minutes.
- 4.4. Dispersive Solid-Phase Extraction (d-SPE) Cleanup
- Transfer 1 mL of the upper acetonitrile layer to a 15 mL d-SPE tube containing 150 mg
 MgSO₄, 50 mg PSA, and 50 mg C18. For highly pigmented samples, 7.5 mg of GCB can be included.
- Cap the d-SPE tube and vortex for 30 seconds.
- Centrifuge the tube at 4000 x g for 5 minutes.

4.5. Final Extract Preparation

- Take an aliquot of the cleaned extract and filter it through a 0.22 μm syringe filter into an autosampler vial.
- The sample is now ready for LC-MS/MS analysis.

Experimental Workflow





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Caption: Workflow for **Triticonazole** Extraction.



Instrumental Analysis

The final determination of **triticonazole** is typically performed using a liquid chromatograph coupled with a tandem mass spectrometer (LC-MS/MS). The use of matrix-matched calibration curves is recommended to compensate for any matrix effects and ensure accurate quantification.[7]

Typical LC-MS/MS Conditions:

- Column: A C18 reversed-phase column is commonly used.
- Mobile Phase: A gradient of water (often with a modifier like formic acid or ammonium formate) and an organic solvent such as acetonitrile or methanol.
- Ionization Mode: Electrospray ionization (ESI) in positive mode is generally suitable for triazole fungicides.
- Detection: Multiple Reaction Monitoring (MRM) is used for selective and sensitive detection
 of the parent and product ions of triticonazole.

Conclusion

The modified QuEChERS method presented in this application note provides a robust and efficient procedure for the extraction of **triticonazole** from plant tissues. The method is characterized by good recovery, low limits of detection, and high throughput, making it suitable for routine monitoring of **triticonazole** residues in a variety of agricultural commodities. Researchers should validate the method for their specific plant matrix of interest to ensure optimal performance.

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Methodological & Application





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